

## Executive Summary & Identification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name:	Nofdepi
CAS No.:	141480-75-3
Cat. No.:	B142264

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Note on Nomenclature: This technical guide addresses the disposal protocols for Nifedipine (CAS: 21829-25-4), a light-sensitive calcium channel blocker. The term "**Nofdepi**" is identified here as a query alias or phonetic approximation for Nifedipine. All protocols below are calibrated for Nifedipine and chemically analogous dihydropyridines.

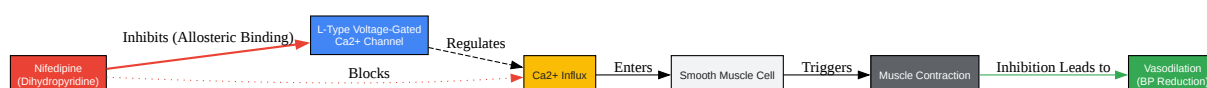
#### Immediate Action Required:

- **Light Sensitivity:** Nifedipine is extremely photolabile. It degrades rapidly into a nitrosophenylpyridine derivative upon exposure to daylight or UV light. All waste streams must be protected from light immediately.
- **Toxicity Profile:** Acute oral toxicity (Category 4). It is not P-listed (acutely hazardous) under RCRA but is often regulated as hazardous chemical waste due to its biological potency and potential environmental toxicity.
- **Disposal Method:** High-temperature incineration is the only validated disposal method. Do not dispose of down the drain.

## Pharmacological Context & Mechanism (The "Why")

To understand the strict disposal requirements, one must understand the compound's biological activity. Nifedipine is a potent vasodilator that inhibits the influx of extracellular calcium ions.

**Mechanism of Action:** Nifedipine binds to the alpha-1 subunit of L-type voltage-gated calcium channels. By blocking these channels, it prevents the transmembrane influx of calcium ions into cardiac and smooth muscle cells, leading to relaxation and vasodilation. This potency necessitates that even trace amounts in laboratory waste be treated as bioactive hazards.



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Figure 1: Mechanism of Action. Nifedipine inhibits L-type Calcium channels, preventing Ca<sup>2+</sup> influx and inducing vasodilation. This biological potency dictates its classification as hazardous waste.

## Operational Safety & Handling

**Field Insight:** The primary failure point in Nifedipine handling is photodegradation. Researchers often prepare solutions in clear glass, leading to rapid potency loss and the generation of unknown degradation byproducts.

Engineering Controls:

- Amber Glassware: Mandatory for all storage and reaction vessels.
- Low-Actinic Light: Handle bulk powder under yellow light or low-UV conditions if possible.
- Foil Wrapping: If amber glassware is unavailable, wrap clear vessels in aluminum foil immediately.

Personal Protective Equipment (PPE) Matrix:

PPE Component	Specification	Rationale
Gloves	Nitrile (Double-gloved recommended)	Prevents dermal absorption. Nifedipine is lipophilic.
Respiratory	N95 or P100 (if powder handling)	Prevents inhalation of dust.
Eye Protection	Safety Goggles	Prevents ocular irritation/absorption.
Lab Coat	Standard Chemical Resistant	General body protection.

## Disposal Workflow & Protocols

Core Directive: Segregate Nifedipine waste from general trash and sewer systems. Use the "Red Bag/Amber Bottle" protocol.

### A. Solid Waste (Powder, Contaminated Wipes, PPE)

- **Collect:** Place all solid waste (weigh boats, gloves, paper towels) into a designated hazardous waste bag (typically clear or red, depending on facility rules).
- **Label:** Attach a hazardous waste label. Clearly mark: "Nifedipine Solid Waste - Toxic."
- **Container:** Place the bag into a secondary rigid container (drum or pail) that is kept closed.

### B. Liquid Waste (Mother Liquor, Solvents)

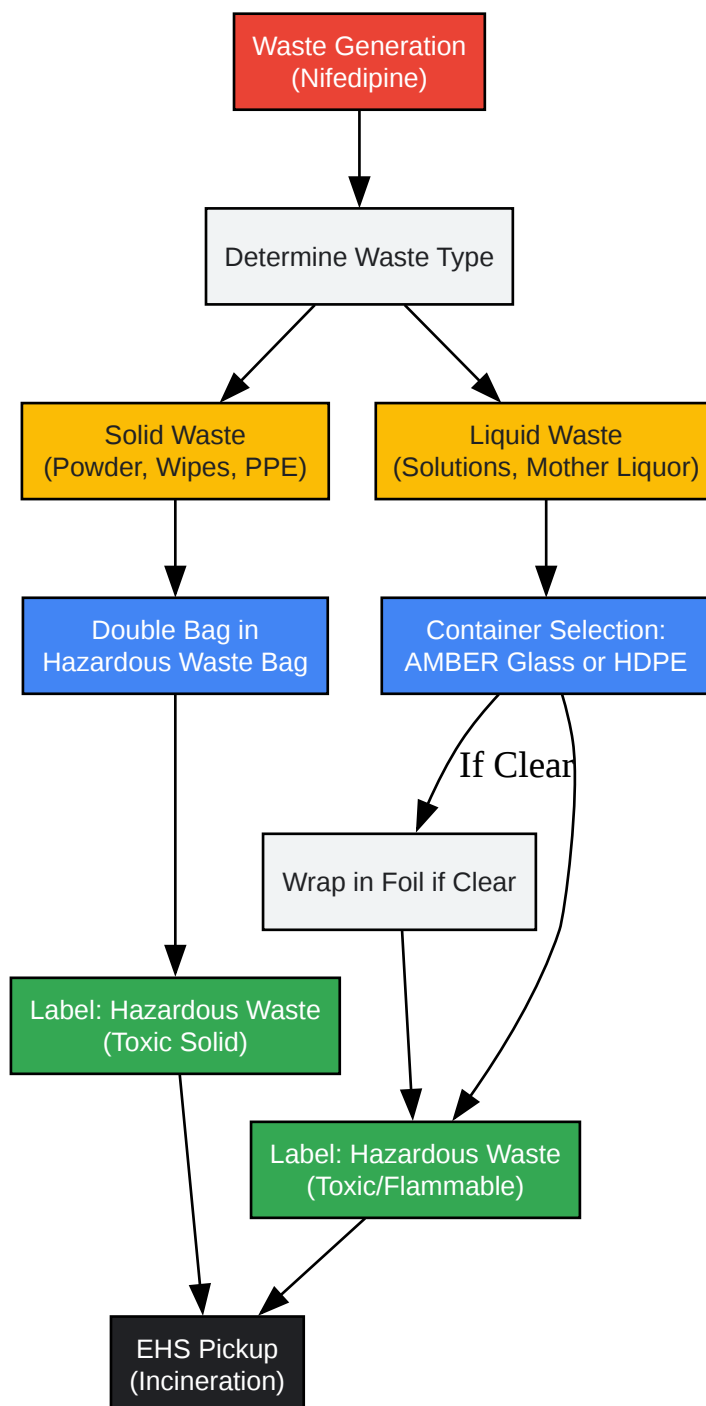
- **Segregation:** Do not mix with oxidizers.
- **Container:** Use Amber Glass or High-Density Polyethylene (HDPE) bottles.
  - **Critical Step:** If using a clear bottle, wrap it entirely in aluminum foil to prevent photodegradation inside the waste container, which can alter the chemical profile before incineration.
- **Solvent Compatibility:** Nifedipine is soluble in Ethanol, Acetone, and Chloroform. Ensure the waste solvent stream is compatible with these.

- Labeling: "Hazardous Waste - Flammable/Toxic (Contains Nifedipine)."

## C. Decontamination of Surfaces

Do not use water alone. Nifedipine is practically insoluble in water.

- Solvent Selection: Use Ethanol (70% or higher) or Acetone.
- Wipe Down: Spray the contaminated area with solvent and wipe with absorbent pads.
- Disposal: Dispose of the pads as Solid Hazardous Waste (see Section A).
- Wash: Follow with a soap and water wash to remove residual surfactant/solvent.



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Figure 2: Disposal Decision Tree. Standardized workflow for segregating and packaging Nifedipine waste streams.

## Regulatory Compliance & Data

RCRA Status: Nifedipine is not specifically P-listed (acutely hazardous) or U-listed by the EPA. However, it typically meets the criteria for a characteristic hazardous waste if it exhibits toxicity, or it is regulated under state-specific mandates (e.g., California) as a toxic waste.

- Best Practice: Always manage as Non-RCRA Regulated Hazardous Waste (unless mixed with RCRA solvents) to ensure incineration.

Physicochemical Properties for Disposal:

Parameter	Value	Implications for Disposal
Water Solubility	< 1 mg/mL (Practically Insoluble)	Do not flush. Cleaning requires organic solvents.
LogP	-2.2 (Lipophilic)	Bioaccumulative potential; keep out of aquatic systems.
Flash Point	N/A (Solid)	Flammability depends on the solvent used.
Photostability	Unstable ( $t_{1/2} < 20$ min in UV)	Must be light-protected.

## References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 4485, Nifedipine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations.[1] Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2023). Hazard Communication Standard (HCS). Retrieved from [\[Link\]](#)

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